

CAS number and synonyms for Barium oleate

Author: BenchChem Technical Support Team. Date: November 2025



An In-depth Technical Guide to Barium Oleate

CAS Number: 591-65-1 Synonyms

Barium oleate is known by several other names in scientific literature and commercial listings. These include:

- Barium dioleate[1][2]
- 9-Octadecenoic acid (9Z)-, barium salt[1][2]
- Barium bisoleate[1][2]
- Bis[(Z)-9-octadecenoic acid]barium salt[1][2]
- Dioleic acid barium salt[1][2]
- 9-Octadecenoicacid(Z)-,bariumsalt[1][2]
- Bariumdioleat[1][2]

Chemical and Physical Properties

Barium oleate is a barium salt of oleic acid. It is a white, crystalline powder that is soluble in hot water and can form stable emulsions.[3] It is primarily used as a stabilizer and lubricant in



the production of plastics and rubber.[2]

Property	Value	Source
Molecular Formula	C36H66BaO4	[1][2][4]
Molecular Weight	700.23 g/mol	[1][2][4]
Appearance	White crystalline powder	[3]
Boiling Point	360°C at 760 mmHg	[3][5]
Flash Point	270.1°C	[3][5]
Vapor Pressure	3.7E-06 mmHg at 25°C	[3]

Experimental ProtocolsSynthesis of Barium Oleate

Several methods are employed for the synthesis of **barium oleate**, with solution-based precipitation being a primary strategy.[1]

1. Direct Acid-Base Neutralization

This is the most straightforward method, involving the reaction of a barium precursor with oleic acid. The reaction is typically carried out in a solvent where the reactants are soluble.

- Reactants: A barium precursor (e.g., Barium oxide (BaO), Barium hydroxide (Ba(OH)₂)) and oleic acid (C₁₈H₃₄O₂).
- Solvent: Aqueous or alcohol-based solvents.[1]
- Procedure:
 - Dissolve the barium precursor in the chosen solvent.
 - Add oleic acid to the solution.
 - Heat the mixture to between 90-150°C with stirring to facilitate the reaction.[1]



- The insoluble barium oleate precipitates out of the solution.
- The precipitate is then separated from the solvent, for example, through filtration.
- The collected product is washed and dried.
- 2. Ion Exchange (Metathesis Reaction)

This method can yield high-purity **barium oleate** and is suitable for industrial-scale production. [1] It involves the reaction of a soluble barium salt with an oleate salt.

- Reactants: A soluble barium salt (e.g., Barium chloride (BaCl₂)) and an alkali or alkaline earth oleate (e.g., sodium oleate or potassium oleate).[1]
- Solvent System: A biphasic system of aqueous (water/ethanol) and non-polar organic (e.g., toluene, petroleum ether) solvents is used.[1]
- Procedure:
 - Dissolve the barium salt in the aqueous phase and the oleate salt in the organic phase.
 - Mix the two phases and heat the mixture to 80-200°C with vigorous stirring to promote the ion exchange reaction at the interface.[1]
 - Allow the phases to separate. Barium oleate will be in the organic phase, while the byproducts remain in the aqueous phase.[1]
 - Collect the organic phase.
 - Evaporate the solvent under vacuum to obtain the barium oleate product.[1]

Characterization of Barium Oleate

The structural and morphological properties of synthesized **barium oleate** are crucial for its applications and are typically investigated using the following techniques:

 X-ray Diffraction (XRD): This technique is fundamental for determining the crystallinity and crystal structure of the material.[1]



- Fourier-Transform Infrared Spectroscopy (FTIR): FTIR is used to confirm the coordination of the oleate ligand to the barium ion. The characteristic asymmetric stretching mode of the carboxylate group (COO⁻) appears in the range of 1510-1540 cm⁻¹, and the symmetric stretching mode is observed around 1408-1433 cm⁻¹.[1]
- Thermogravimetric Analysis (TGA): TGA is employed to study the thermal stability and decomposition of **barium oleate**.[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹³C and ¹H NMR can be used to analyze the molecular structure in solution.[1]

Applications in Research and Development

Barium oleate serves as a versatile precursor for the synthesis of various barium-containing nanomaterials. Its thermal decomposition is a controllable method for producing nanostructures with specific morphologies.[1]

Precursor in Nanoparticle Synthesis

Barium oleate is instrumental in the synthesis of complex oxides like barium titanate (BaTiO₃) and barium hexaferrite (BHF) nanoparticles.[1][6] In these syntheses, the oleate component acts not only as the source of barium but also as a capping agent that controls the growth and prevents the agglomeration of the newly formed nanoparticles.[1]

Solvothermal Synthesis of BaTiO₃ Nanocrystals

A two-phase solvothermal approach can be used to produce BaTiO₃ nanocrystals.

- Barium oleate is first formed in an organic oil phase by reacting barium acetate with oleic acid.[1]
- This oil phase is then mixed with an aqueous phase containing a titanium source.
- The reaction is carried out at the oil-water interface at 180°C.[1]
- As BaTiO₃ nanocrystals form, they are capped by the oleate ligands and are extracted into the oil phase, which stops further growth and prevents aggregation.[1]



Visualizations

Caption: Synthesis pathways for Barium Oleate.

Caption: Role of **Barium Oleate** in nanoparticle synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Barium oleate | 591-65-1 | Benchchem [benchchem.com]
- 2. bocsci.com [bocsci.com]
- 3. Cas 591-65-1,BARIUM OLEATE | lookchem [lookchem.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. echemi.com [echemi.com]
- 6. Synthesis of barium hexaferrite nano-platelets for ethylene glycol ferrofluids Journal of Materials Chemistry C (RSC Publishing) DOI:10.1039/D3TC03833E [pubs.rsc.org]
- To cite this document: BenchChem. [CAS number and synonyms for Barium oleate].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1609195#cas-number-and-synonyms-for-barium-oleate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com